

Personal protective equipment for handling 1-Bromo-3-phenoxybenzene

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Compound of Interest

Compound Name: 1-Bromo-3-phenoxybenzene

Cat. No.: B129693

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Essential Safety and Handling Guide for 1-Bromo-3-phenoxybenzene

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This document provides critical, immediate safety and logistical information for the handling, use, and disposal of **1-Bromo-3-phenoxybenzene** (CAS No: 6876-00-2). Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-3-phenoxybenzene is a hazardous chemical that can cause severe skin burns, serious eye damage, and respiratory irritation. It is also harmful if swallowed, inhaled, or in contact with skin.^[1] A comprehensive personal protective equipment strategy is the primary defense against exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Recommended Protection	Specifications & Rationale
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a potential for splashing.	Must be compliant with ANSI Z87.1 standards to protect against splashes and vapors that can cause serious eye damage.[2]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). A flame-resistant lab coat should be worn over personal clothing.	Inspect gloves for integrity before each use. Disposable nitrile gloves should be changed immediately upon contamination to prevent skin contact, which can cause severe burns.[2] The lab coat should be fully buttoned.[2]
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary to prevent respiratory tract irritation.[2]
Footwear	Closed-toe shoes.	Shoes should be made of a material that resists chemical penetration.[2]

Physicochemical and Hazard Data

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physicochemical and Hazard Information for **1-Bromo-3-phenoxybenzene**

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ BrO	[3]
Molecular Weight	249.11 g/mol	[3]
Appearance	White to off-white solid or colorless to light yellow liquid	[4][5]
Primary Hazards	Corrosive, Acute Toxic	[6]
GHS Signal Word	Danger	[1]

Experimental Protocol: Safe Handling and Disposal

This step-by-step guide outlines the essential procedures for safely handling **1-Bromo-3-phenoxybenzene** from receipt to disposal.

I. Preparation and Handling:

- Engineering Controls: Always handle **1-Bromo-3-phenoxybenzene** in a properly functioning chemical fume hood.[1] Ensure that an eyewash station and safety shower are readily accessible.[1]
- Personal Protective Equipment (PPE): Before handling, don all required PPE as specified in Table 1.
- Weighing and Transferring: Conduct all weighing and transferring operations within the chemical fume hood to minimize inhalation of dust or vapors. Use appropriate glassware and techniques to prevent splashing.[7]
- Avoid Incompatibilities: Keep the compound away from strong oxidizing agents, amines, and bases.[1]

II. Storage:

- Container: Store in a tightly closed container.[1]

- Conditions: Keep in a cool, dry, and well-ventilated area designated for corrosive materials.
[1]

III. Disposal:

- Waste Characterization: All waste materials containing **1-Bromo-3-phenoxybenzene** must be treated as hazardous waste.[2]
- Waste Collection:
 - Solid Waste: Collect all contaminated solid waste, including PPE, in a designated, labeled, and sealed hazardous waste container.[2]
 - Liquid Waste: Collect any liquid waste in a separate, labeled, and sealed hazardous waste container.[2]
- Disposal Procedure: Arrange for disposal through an approved waste disposal plant.[1] Do not dispose of down the drain or mix with other waste streams.

Emergency First Aid Measures

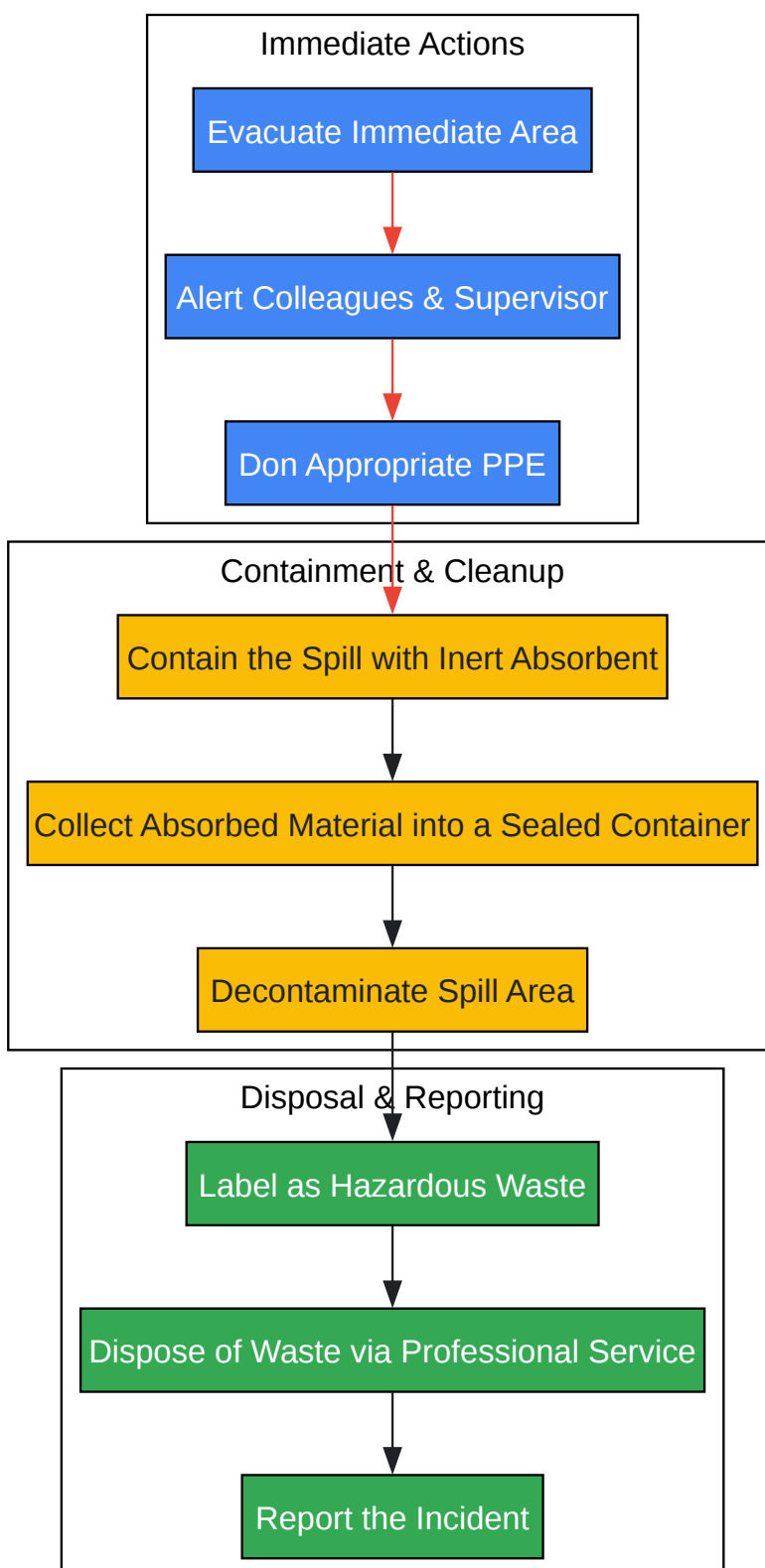
Immediate and appropriate action is critical in the event of accidental exposure.

Table 3: First Aid Procedures

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing and shoes.[2] Seek immediate medical attention.[1]
Inhalation	Move the exposed individual to fresh air.[1] If not breathing, give artificial respiration.[8] If breathing is difficult, give oxygen.[1][2] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[1]

Spill Management Workflow

A structured approach to handling spills minimizes risks and ensures a safe laboratory environment. The following diagram outlines the procedural flow for managing a **1-Bromo-3-phenoxybenzene** spill.



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Caption: Workflow for handling a chemical spill of **1-Bromo-3-phenoxybenzene**.

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